

# Personal protective equipment for handling ON-013100

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## Compound of Interest

Compound Name: ON-013100

Cat. No.: B1677293

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## Essential Safety and Handling Guide for ON-013100

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **ON-013100**. Given that **ON-013100** is an antineoplastic agent and a mitotic inhibitor, it should be handled with extreme caution as a potent cytotoxic compound.<sup>[1][2][3]</sup> The following procedures are based on best practices for handling hazardous drugs and should be strictly adhered to in a laboratory setting.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin and respiratory exposure to **ON-013100**. The following table outlines the minimum required PPE for various handling procedures.

Activity	Required PPE	Notes
Receiving and Unpacking	- Chemotherapy-rated gloves (double gloving recommended)	Inspect package for any damage or leaks in a designated receiving area.
Weighing and Reconstitution	- Chemotherapy-rated gloves (double gloving) - Disposable gown (solid front, back closure) - Eye protection (safety glasses with side shields or goggles) - Respiratory protection (N95 or higher respirator)	All manipulations should be performed in a certified chemical fume hood or a Class II Biological Safety Cabinet.
In Vitro/In Vivo Administration	- Chemotherapy-rated gloves (double gloving) - Disposable gown - Eye protection	Procedures should be designed to minimize the generation of aerosols.
Waste Disposal	- Chemotherapy-rated gloves (double gloving) - Disposable gown	All contaminated materials must be disposed of as hazardous chemical waste.

## Chemical and Physical Properties

A summary of the known properties of **ON-013100** is provided below.

Property	Value	Source
CAS Number	865783-95-5	MedChemExpress
Molecular Formula	C <sub>18</sub> H <sub>20</sub> O <sub>6</sub> S	PubChem
Molecular Weight	394.44 g/mol	MedChemExpress
Appearance	Solid	MedChemExpress
Solubility	DMSO: ≥ 25 mg/mL	TargetMol

## Handling and Storage

#### Receiving:

- Wear appropriate PPE (see table above) before opening any packages containing **ON-013100**.
- Carefully inspect the container for any signs of damage or leakage.
- If the container is compromised, follow institutional spill procedures.

#### Storage:

- Store **ON-013100** as a solid at -20°C for up to 2 years.
- Store stock solutions in DMSO at -80°C.

#### Preparation of Stock Solutions:

- Due to its limited solubility in aqueous solutions, DMSO is the recommended solvent for preparing stock solutions.[\[2\]](#)[\[4\]](#)
- Sonication may be required to fully dissolve the compound.[\[2\]](#)
- Work in a chemical fume hood or biological safety cabinet to avoid inhalation of dust particles.

## Spill Management and Disposal Plan

#### Spill Management:

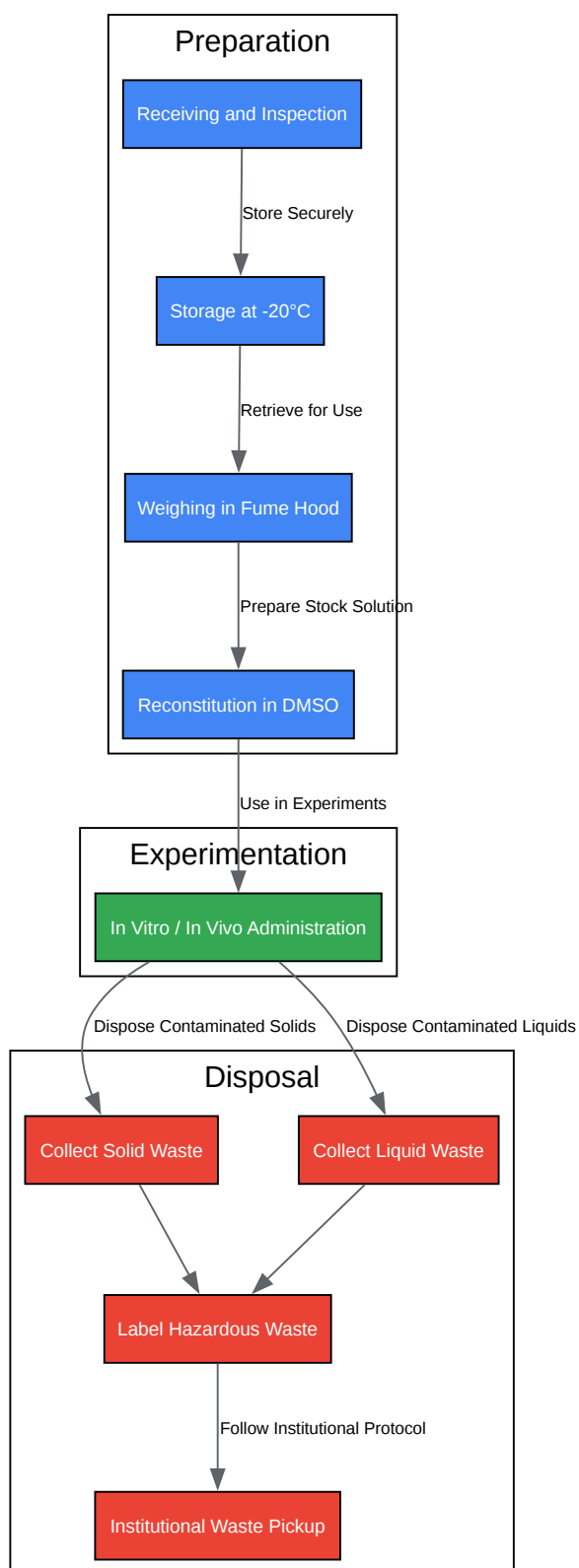
- Evacuate: Immediately alert others in the area and evacuate.
- Secure: Secure the area to prevent entry.
- PPE: Don appropriate PPE, including respiratory protection, before re-entering the area.
- Containment: Use a chemical spill kit to absorb the spill. Do not use water.
- Decontamination: Decontaminate the area with an appropriate cleaning agent (e.g., soap and water, followed by a bleach solution).

- Disposal: All materials used for cleanup must be disposed of as hazardous waste.

#### Disposal Plan:

- Solid Waste: All disposable PPE (gloves, gowns, etc.), contaminated labware (pipette tips, tubes), and any unused solid **ON-013100** must be collected in a designated, sealed hazardous waste container.
- Liquid Waste: All solutions containing **ON-013100** must be collected in a designated, sealed hazardous liquid waste container. Do not pour down the drain.
- Labeling: All waste containers must be clearly labeled as "Hazardous Chemical Waste" and include the name of the chemical (**ON-013100**).
- Collection: Follow your institution's guidelines for the collection and disposal of hazardous chemical waste.

## Experimental Workflow for Handling **ON-013100**



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Caption: Workflow for the safe handling and disposal of **ON-013100**.

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